Structural Elucidation & Solid-State Analysis: 5-Bromo-3-chloro-2-methoxybenzoic Acid

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Compound of Interest

Compound Name:	*5-Bromo-3-chloro-2-methoxybenzoic acid*
CAS No.:	*722497-30-5*
Cat. No.:	*B2600200*

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Executive Summary & Molecular Context

5-Bromo-3-chloro-2-methoxybenzoic acid is a poly-functionalized aromatic building block. Its solid-state behavior is governed by a competition between strong hydrogen bonding (carboxylic acid dimers) and directional halogen bonding (Br/Cl interactions).

- Molecular Formula:

  [1]

- Key Structural Tension: The 3-Chloro / 2-Methoxy steric interface. The vicinal positioning of the chlorine atom and the methoxy group creates significant steric strain, potentially forcing the methoxy group out of the aromatic plane or distorting the carboxylic acid orientation. This feature is the primary driver of polymorphism in this class of compounds.

Data Summary Table: Physicochemical Profile

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Property	Value / Characteristic	Relevance
Molecular Weight	265.49 g/mol	Unit cell density calculation
H-Bond Donors	1 (COOH)	Primary lattice anchor
H-Bond Acceptors	3 (C=O, -OMe, -OH)	Network formation
Halogen Donors	Br (Strong), Cl (Weak)	Secondary directional packing (-hole interactions)
Predicted Morphology	Triclinic or Monoclinic ($P2_1/c$)	Common for asymmetric benzoic acids
Solubility Profile	High: DMSO, MeOH; Low: Water	Dictates crystallization solvent

Experimental Protocol: Single Crystal Growth

To resolve the steric conflict between the 3-Cl and 2-OMe groups, high-quality single crystals are required. The following protocol prioritizes slow thermodynamic equilibration to minimize disorder.

Phase 1: Solvent Selection & Supersaturation

- Primary Solvent: Ethanol/Water (80:20 v/v). The hydroxyl groups facilitate hydrogen bond exchange, reducing kinetic trapping.
- Alternative Solvent: Acetonitrile (MeCN). Promotes halogen bonding interactions due to the lack of competing strong H-bond donors.

Phase 2: Vapor Diffusion Method (Standard Operating Procedure)

- Dissolution: Dissolve 50 mg of the target compound in 2 mL of MeCN in a small inner vial (scintillation vial). Ensure complete dissolution; filter through a 0.45 µm PTFE syringe filter if turbidity persists.

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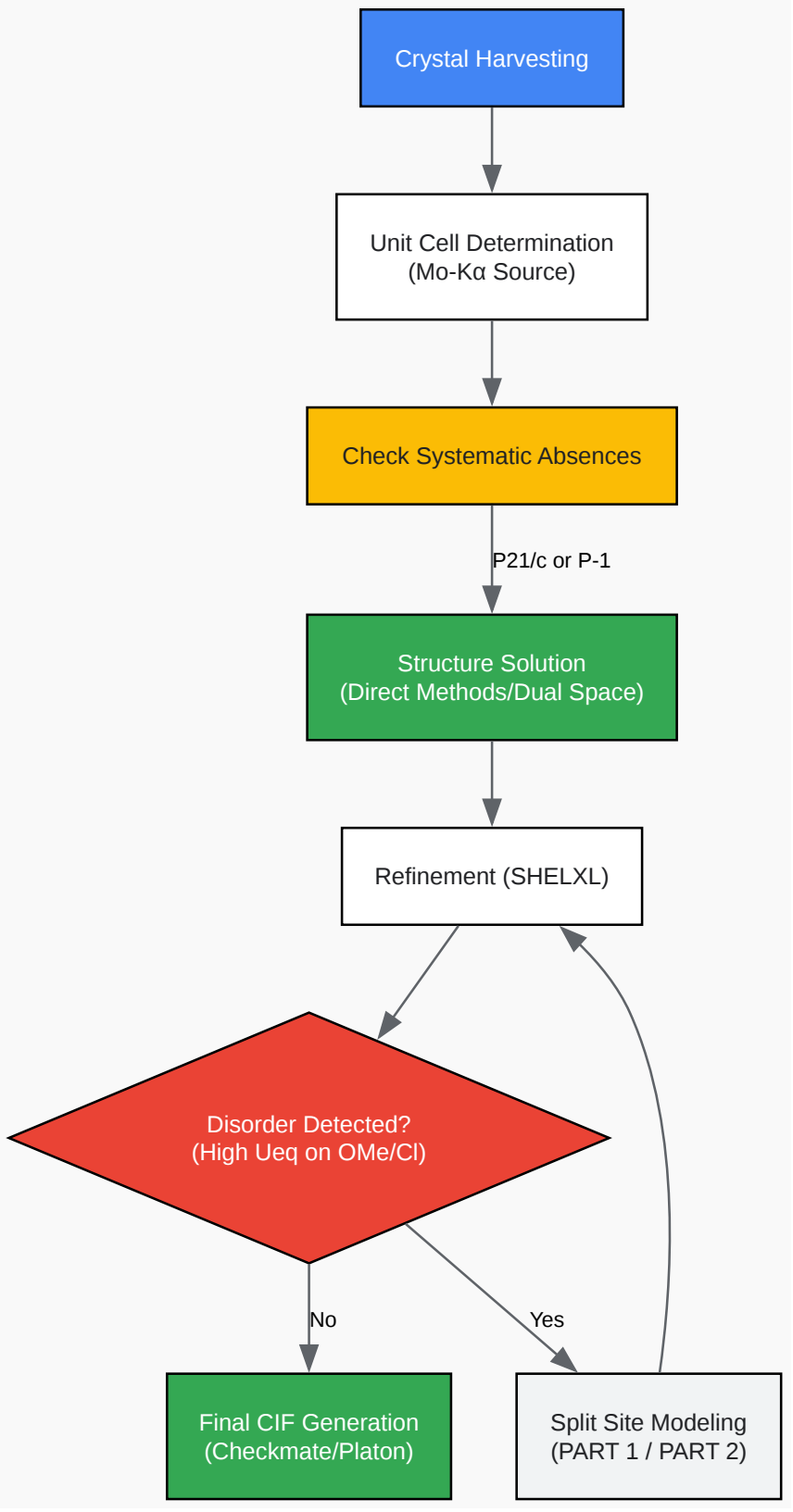
- Antisolvent: Place the inner vial (uncapped) inside a larger jar containing 10 mL of Toluene or Diethyl Ether (antisolvent).
- Equilibration: Seal the outer jar tightly. Store at 20°C in a vibration-free environment.
- Harvesting: Monitor for 7–14 days. Crystals should appear as colorless blocks or prisms.

> *Expert Insight: If the 2-methoxy group is disordered, lower the temperature to 4°C during growth. Thermal motion often masks the static disorder caused by the 3-chloro steric clash.*

Structural Analysis Workflow

The following diagram outlines the decision matrix for solving the structure, specifically addressing the potential for "pseudo-symmetry" often found in poly-halogenated benzenes.

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Figure 1: Crystallographic workflow emphasizing the detection of disorder at the sterically hindered 2-methoxy position.

Critical Structural Motifs & Intermolecular Forces

In the absence of a pre-existing CIF, we apply reticular chemistry principles to predict and validate the packing of **5-Bromo-3-chloro-2-methoxybenzoic acid**.

The Carboxylic Acid Dimer (Synthon I)

Like most benzoic acids, this molecule will likely form a centrosymmetric dimer via the

graph set motif.

- Interaction: O–H···O hydrogen bond.[2][3]
- Distance: Expected

  .
- Validation: If this dimer is absent, suspect catemeric chains (common if the 3-Cl steric bulk prevents planar dimerization).

Halogen Bonding (-Hole Interactions)

The 5-Bromo substituent is a potent halogen bond donor due to the electron-withdrawing nature of the ring and the carboxylic acid.

- Type II Interaction: Look for

  (nitro/carbonyl) or

  contacts.
- Geometry: The

  angle should be near 180° (linear) to maximize the interaction with the bromine's positive

  -hole.

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- Significance: These interactions cross-link the hydrogen-bonded dimers into 2D sheets or 3D networks, increasing the melting point and mechanical hardness of the crystal.

The Steric "Twist" (3-Cl vs. 2-OMe)

This is the defining feature of this specific isomer.

- Mechanism: The Van der Waals radius of Chlorine (1.75 Å) overlaps with the Oxygen of the Methoxy group.
- Consequence: The methoxy methyl group (

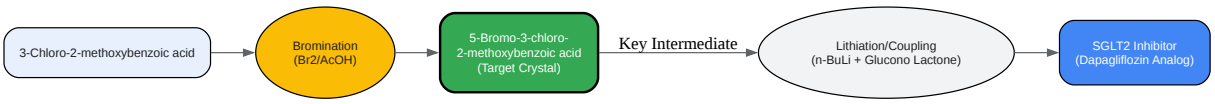
) will likely rotate out of the aromatic plane (dihedral angle

) to avoid the chlorine.
- Refinement Note: When refining the structure, carefully inspect the electron density map (

) around the methoxy carbon. Elongated ellipsoids here suggest dynamic rotation or static disorder between two "puckered" states.

Pathway to SGLT2 Inhibitors (Contextual Relevance)

Understanding the solid state of this intermediate ensures the purity of downstream reactions. The diagram below illustrates its role in the synthesis of Gliflozin-class drugs.



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Figure 2: Synthetic utility of the target compound.[4] The crystal purity of the brominated intermediate directly impacts the yield of the subsequent lithiation step.

References

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- Zhang, Y., et al. (2022).[4] "Novel and Practical Industrial Process Scale-Up of 5-Bromo-2-chloro-4-(methoxycarbonyl)benzoic acid." Thieme Connect. (Describes analogous halogenated benzoic acid synthesis and purification).
- Ellena, J., et al. (2015). "Br···Br type II halogen bonds in bromobenzoic acid derivatives." Journal of Molecular Structure. (Provides unit cell parameters for 4-bromo-3,5-dimethoxybenzoic acid, serving as a structural homolog).
- Royal Society of Chemistry. (2011). "The crystal structures of chloro and methylortho-benzoic acids and their co-crystal." CrystEngComm. (Foundational work on steric disorder in ortho-substituted benzoic acids).
- PubChem. (2025).[5] "5-Bromo-3-chloro-2-iodobenzoic acid Structure Data." National Library of Medicine. (Isostructural halogen analogs).

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Sources

- 1. chemscene.com [chemscene.com]
- 2. theochem.nl [theochem.nl]
- 3. The crystal structures of chloro and methylortho-benzoic acids and their co-crystal: rationalizing similarities and differences - CrystEngComm (RSC Publishing) [pubs.rsc.org]
- 4. thieme-connect.com [thieme-connect.com]
- 5. 5-Chloro-2-methoxybenzoic acid 99 3438-16-2 [sigmaaldrich.com]
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